

Application Note: Determination of NiTi Transformation Temperatures using Differential Scanning Calorimetry

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Compound of Interest

Compound Name: *nickel;titanium*

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Introduction

Nitinol (NiTi), a nearly equiatomic alloy of nickel and titanium, is a critical smart material in the medical device and pharmaceutical industries. Its unique shape memory and superelastic properties are governed by a reversible, solid-state phase transformation between a high-temperature cubic austenite phase and a low-temperature monoclinic martensite phase.^{[1][2]} The temperatures at which these transformations occur are critical parameters that dictate the material's performance in applications such as cardiovascular stents, orthodontic wires, and drug delivery systems.

Differential Scanning Calorimetry (DSC) is a powerful and widely used thermal analysis technique for precisely determining the transformation temperatures of NiTi alloys.^{[1][3][4]} This application note provides a detailed protocol for using DSC to characterize NiTi alloys, in accordance with ASTM F2004 standards, to ensure accurate and reproducible results for research, quality control, and product development.^{[5][6]}

Principles of DSC for NiTi Analysis

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. The phase transformations in NiTi are accompanied by latent heat exchange.^[1]

- On heating, the transformation from martensite to austenite is endothermic, resulting in a peak on the DSC curve where the sample absorbs heat.
- On cooling, the transformation from austenite to martensite is exothermic, leading to a peak where the sample releases heat.[\[6\]](#)[\[7\]](#)

The key transformation temperatures determined from the DSC curve are:

- As (Austenite start): The temperature at which the transformation to austenite begins on heating.
- Ap (Austenite peak): The temperature of the maximum rate of transformation to austenite.
- Af (Austenite finish): The temperature at which the transformation to austenite is complete.
- Ms (Martensite start): The temperature at which the transformation to martensite begins on cooling.
- Mp (Martensite peak): The temperature of the maximum rate of transformation to martensite.
- Mf (Martensite finish): The temperature at which the transformation to martensite is complete.

In some NiTi alloys, an intermediate rhombohedral phase (R-phase) can form, leading to a two-stage transformation on cooling (austenite → R-phase → martensite) and heating (martensite → R-phase → austenite).[\[1\]](#)[\[8\]](#) This is also detectable by DSC.

Experimental Protocol

This protocol is based on the guidelines outlined in ASTM F2004.[\[6\]](#)

Sample Preparation

- Sample Sourcing: Obtain a representative sample of the NiTi alloy to be tested. The sample size should be between 25 to 45 mg.[\[6\]](#)[\[9\]](#)
- Cutting: Cut the sample to a size that maximizes surface contact with the bottom of the DSC sample pan.[\[6\]](#)[\[9\]](#) Minimize any heat or stress generation during cutting.

- **Cleaning:** Thoroughly clean the sample to remove any contaminants such as cutting fluids or oils.
- **Annealing (for baseline properties):** To determine the intrinsic transformation temperatures of the material, anneal the sample at 800 to 850°C for 15 to 60 minutes in a vacuum or inert atmosphere.^{[6][7]} This is followed by rapid cooling (e.g., air cooling for small samples) to prevent the precipitation of other phases that could alter the transformation temperatures.^{[6][7]} For finished components, testing may be performed on as-received samples to evaluate their properties after processing.^[7]
- **Encapsulation:** Place the prepared sample into a clean aluminum or other inert material DSC pan and seal it with a lid.^{[1][10]} An empty, sealed pan should be used as a reference.

DSC Instrument Setup

- **Instrument:** A differential scanning calorimeter equipped with a cooling system capable of reaching temperatures below the Mf of the alloy is required.
- **Purge Gas:** Use an inert purge gas, such as helium or nitrogen, to prevent oxidation of the sample and to ensure good thermal conductivity.^{[6][8]}
- **Calibration:** Calibrate the DSC instrument for temperature and enthalpy using appropriate standards (e.g., indium) according to the manufacturer's instructions.

Thermal Cycle Program

The following thermal program is recommended by ASTM F2004:^[6]

- **Initial Heating:** Heat the sample from room temperature to a temperature at least 30°C above the expected Af.
- **Isothermal Hold:** Hold the sample at this temperature for a sufficient time to ensure thermal equilibrium.
- **Controlled Cooling:** Cool the sample at a controlled rate of $10 \pm 0.5^\circ\text{C}/\text{min}$ to a temperature at least 30°C below the expected Mf.^{[6][11]}

- Isothermal Hold: Hold the sample at this low temperature for a sufficient time to ensure thermal equilibrium.
- Controlled Heating: Heat the sample at a controlled rate of $10 \pm 0.5^{\circ}\text{C}/\text{min}$ to a temperature at least 30°C above the A_f .^{[6][11]}
- Data Acquisition: Record the heat flow as a function of temperature during the cooling and second heating cycles.

Data Analysis

The transformation temperatures are determined from the resulting DSC curve by constructing tangents to the baseline and the peak slopes.

- Baseline Construction: Draw a baseline before and after each transformation peak.
- Tangent Lines: Draw tangent lines at the point of maximum slope on the leading and trailing edges of the peak.
- Temperature Determination:
 - Start Temperatures (A_s , M_s): The intersection of the baseline with the tangent to the leading edge of the peak.
 - Peak Temperatures (A_p , M_p): The point on the peak that is furthest from the baseline.
 - Finish Temperatures (A_f , M_f): The intersection of the baseline with the tangent to the trailing edge of the peak.

The presence of the R-phase will be indicated by a separate, often smaller, peak preceding the main martensitic transformation peak on cooling and the main austenitic transformation peak on heating.^{[1][2]}

Data Presentation

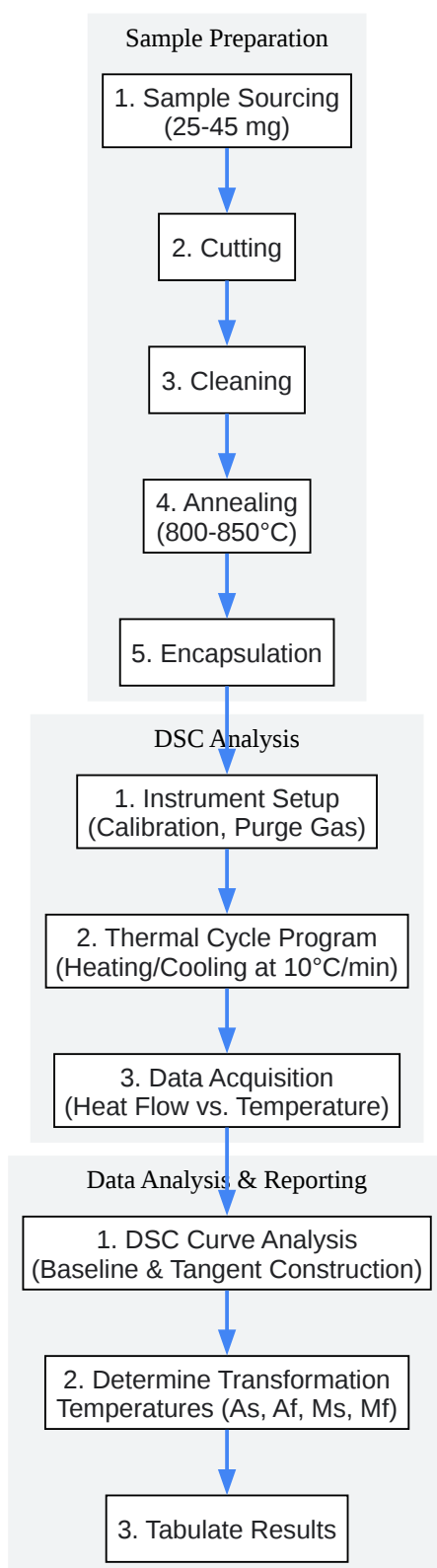
Summarize the determined transformation temperatures in a clear and structured table for easy comparison and reporting.

Sample ID	As (°C)	Ap (°C)	Af (°C)	Ms (°C)	Mp (°C)	Mf (°C)	Hysteresis (Ap - Mp) (°C)
NiTi-A	45.2	55.8	65.1	25.3	15.1	5.4	40.7
NiTi-B	38.7	49.1	58.9	18.6	8.2	-1.5	40.9

The hysteresis, calculated as the difference between the peak temperatures on heating and cooling ($A_p - M_p$), is a critical parameter that is sensitive to the alloy's composition and processing history.^{[1][2]}

Visualizations

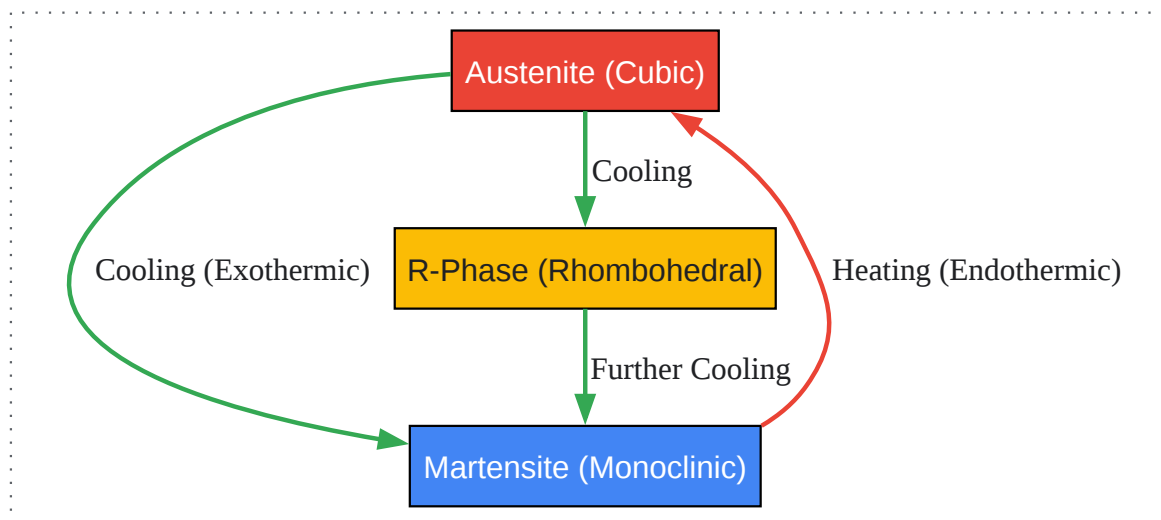
Experimental Workflow



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Caption: Experimental workflow for determining NiTi transformation temperatures using DSC.

NiTi Phase Transformation Pathway



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Caption: Logical relationship of NiTi phase transformations.

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References

- 1. A Study of the Nitinol Solid-Solid Transition by DSC - TA Instruments [tainstruments.com]
- 2. tainstruments.com [tainstruments.com]
- 3. lighteum.com [lighteum.com]
- 4. store.astm.org [store.astm.org]
- 5. store.astm.org [store.astm.org]
- 6. img.antpedia.com [img.antpedia.com]
- 7. img.antpedia.com [img.antpedia.com]

- 8. epublications.marquette.edu [epublications.marquette.edu]
- 9. ptabdata.blob.core.windows.net [ptabdata.blob.core.windows.net]
- 10. Tips for Sample Preparation for DSC Measurements - NETZSCH Analyzing & Testing [analyzing-testing.netzsch.com]
- 11. ippt.pan.pl [ippt.pan.pl]
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